

# Amtolmetin Guacil handling storage requirements

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## Compound Focus: Amtolmetin Guacil

CAS No.: 87344-05-6

Cat. No.: S578830

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## Chemical Properties & Handling Guidelines

The table below summarizes key chemical properties and safe handling practices for **Amtolmetin Guacil**.

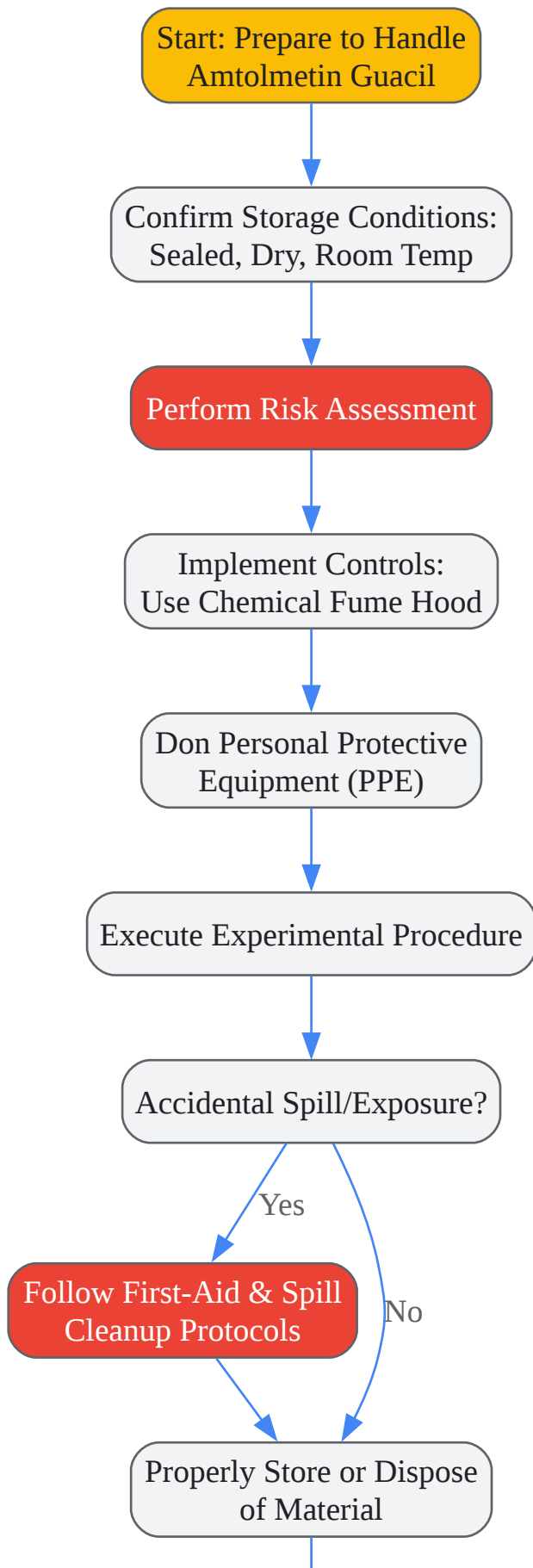
Property / Aspect	Details
Molecular Formula	C <sub>24</sub> H <sub>24</sub> N <sub>2</sub> O <sub>5</sub> [1] [2]
Molecular Weight	420.5 g/mol [1] [2]
Form	Solid [2] [3]
Appearance	Pale Brown to Light Brown solid [2] [3]
Recommended Storage	Sealed in a dry container at Room Temperature [2] [3]
Solubility	Slightly soluble in DMSO and Methanol [2] [3]
Engineering Controls	Use only in a chemical fume hood [4].
Personal Protective Equipment (PPE)	Wear laboratory clothing, chemical-resistant gloves, and safety goggles [4].

## Safety & Precautions

- **Hazard Statement: H302** - Harmful if swallowed [2].
- **First Aid Measures:**
  - **Skin Contact:** Wash immediately with copious amounts of water for at least 15 minutes. Remove contaminated clothing. Seek medical attention if irritation persists [4].
  - **Eye Contact:** Immediately flush eyes with plenty of water for at least 15 minutes, while holding eyelids open. Seek medical attention if irritation persists [4].
  - **Inhalation:** Remove to fresh air. Seek medical attention in severe cases [4].
  - **Ingestion:** Rinse mouth thoroughly with water. **Seek medical attention** [4].
- **Accidental Release Measures:** Mix with an inert absorbent material (like sand), sweep up, and place in a tightly closed container for disposal. Do not allow the material to enter drains [4].

## Experimental Workflow for Handling

The following diagram outlines the logical workflow for safely handling **Amtolmetin Guacil** in a laboratory setting, based on the safety guidelines above.





End: Procedure Complete

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## Frequently Asked Questions

**Q1: What is **Amtolmetin Guacil** used for in research?** It is a non-steroidal anti-inflammatory drug (NSAID) and a prodrug of Tolmetin. It is used in pharmacological research, particularly for studying inflammation, pain, arthritis, and compounds with gastroprotective properties [5] [4] [6].

**Q2: Are there any specific incompatibilities?** Available data indicates that **Amtolmetin Guacil** should be kept away from **oxidizing agents** [4]. Standard practice is to avoid contact with strong acids, bases, and other incompatible substances until specific compatibility data is confirmed.

**Q3: The search results mention a "prodrug." What does this mean for handling? **Amtolmetin Guacil** is a **prodrug**, meaning it is metabolized in the body to release the active drug, Tolmetin [5] [6]. From a handling perspective in the lab, you are working with the prodrug compound itself. The safety data and handling precautions provided here apply to the parent **Amtolmetin Guacil** molecule as you would obtain and weigh it in a laboratory.**

## Important Recommendations

- **Verify with Supplier:** The information here is compiled from public databases and older literature. **Always consult the most recent Safety Data Sheet (SDS) from your chemical supplier** for the most accurate and up-to-date handling and safety information.
- **Prioritize Engineering Controls:** The recommendation to use a chemical fume hood is critical for preventing inhalation of powder during weighing and handling.

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## References

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